

Technical Guide: Hygroscopic and Moisture Sensitivity of 2-Hydrazinyl-5-Methylpyridine

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Compound of Interest

Compound Name: **2-Hydrazinyl-5-Methylpyridine**

Cat. No.: **B014905**

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the known and anticipated hygroscopic and moisture sensitivity characteristics of **2-Hydrazinyl-5-Methylpyridine**. While specific experimental data for this compound is not extensively available in public literature, this document compiles information on its general properties, outlines standard experimental protocols for its characterization, and presents potential degradation pathways based on the reactivity of analogous chemical structures. This guide is intended to inform researchers and drug development professionals on the critical aspects of handling, storing, and analyzing this compound to ensure its stability and integrity.

Introduction to 2-Hydrazinyl-5-Methylpyridine

2-Hydrazinyl-5-Methylpyridine (CAS No. 4931-01-5) is a pyridine derivative containing a reactive hydrazinyl group. Its chemical structure, featuring a basic pyridine ring and a nucleophilic hydrazine moiety, suggests a predisposition to interactions with atmospheric moisture. Supplier information consistently indicates that this compound is hygroscopic and sensitive to moisture, necessitating stringent storage conditions to prevent degradation.^[1] Understanding the extent of this moisture sensitivity is crucial for its application in research and pharmaceutical development, as water content can significantly impact its chemical stability, physical properties, and biological activity.

Hygroscopicity and Moisture Sensitivity

Based on available safety data sheets and chemical supplier information, **2-Hydrazinyl-5-Methylpyridine** is classified as a hygroscopic and moisture-sensitive solid.^[1] The presence of the polar hydrazinyl (-NHNH₂) and the nitrogen atom in the pyridine ring allows for the formation of hydrogen bonds with water molecules, leading to the absorption of moisture from the environment.

Illustrative Hygroscopicity Classification

While specific experimental data for **2-Hydrazinyl-5-Methylpyridine** is not available, the following table provides a general classification for the hygroscopicity of chemical substances, which would be the basis for classifying this compound upon experimental evaluation.

Hygroscopicity Class	Weight Gain (%) at 25°C and 80% Relative Humidity	Description
Non-hygroscopic	< 0.2%	Essentially no moisture absorption.
Slightly hygroscopic	≥ 0.2% and < 2%	Absorbs a small amount of moisture.
Hygroscopic	≥ 2% and < 15%	Readily absorbs moisture.
Very hygroscopic	≥ 15%	Absorbs a significant amount of moisture.
Deliquescent	-	Absorbs enough moisture to dissolve.

Note: This table represents a general classification scheme. The specific class for **2-Hydrazinyl-5-Methylpyridine** would need to be determined experimentally.

Experimental Protocols for Moisture Sensitivity Assessment

To quantitatively assess the hygroscopic and moisture sensitivity of **2-Hydrazinyl-5-Methylpyridine**, a series of standard analytical techniques should be employed.

Dynamic Vapor Sorption (DVS)

Dynamic Vapor Sorption is a gravimetric technique that measures the change in mass of a sample as it is exposed to varying levels of relative humidity at a constant temperature. This analysis provides a moisture sorption isotherm, which is a key indicator of a material's hygroscopicity.

Methodology:

- Sample Preparation: A small, accurately weighed sample (typically 5-20 mg) of **2-Hydrazinyl-5-Methylpyridine** is placed in the DVS instrument.
- Drying: The sample is initially dried under a stream of dry nitrogen gas (0% RH) to establish a baseline dry mass.
- Sorption Phase: The relative humidity is then increased in a stepwise manner (e.g., in 10% RH increments from 0% to 90% RH). The sample mass is allowed to equilibrate at each step, and the mass change is recorded.
- Desorption Phase: Following the sorption phase, the relative humidity is decreased in a similar stepwise manner to assess the desorption properties and identify any hysteresis.
- Data Analysis: The change in mass at each relative humidity level is used to construct a moisture sorption-desorption isotherm.

Karl Fischer Titration

Karl Fischer titration is a highly specific and accurate method for the determination of water content in a substance. It is the reference method for moisture determination in pharmaceutical compounds.

Methodology:

- Apparatus: A volumetric or coulometric Karl Fischer titrator is used.

- Solvent Preparation: The titration vessel is filled with a suitable anhydrous solvent (e.g., methanol) and pre-titrated with the Karl Fischer reagent to eliminate any residual water.
- Sample Introduction: A precisely weighed amount of **2-Hydrazinyl-5-Methylpyridine** is introduced into the titration vessel.
- Titration: The sample is titrated with the Karl Fischer reagent until the endpoint is reached, which is typically detected by a bipotentiometric electrode.
- Calculation: The water content is calculated based on the volume of titrant consumed and its known water equivalence factor.

Stability Testing under Humid Conditions

To evaluate the impact of moisture on the chemical stability of **2-Hydrazinyl-5-Methylpyridine**, a formal stability study should be conducted according to established guidelines (e.g., ICH Q1A).

Methodology:

- Sample Packaging: Samples of **2-Hydrazinyl-5-Methylpyridine** are stored in controlled humidity chambers in packaging that is permeable to moisture.
- Storage Conditions: Samples are exposed to various temperature and relative humidity (RH) conditions. A typical accelerated stability study might use conditions of 40°C / 75% RH.
- Time Points: Samples are withdrawn at predetermined time points (e.g., 0, 1, 3, and 6 months).
- Analysis: At each time point, the samples are analyzed for:
 - Appearance: Any change in color or physical form.
 - Water Content: Determined by Karl Fischer titration.
 - Purity and Degradation Products: Assessed by a stability-indicating HPLC method.

The following table illustrates a potential stability testing plan and acceptance criteria.

Test Parameter	Method	Acceptance Criteria (Illustrative)
Appearance	Visual Inspection	Orange to Dark Red Solid
Water Content	Karl Fischer Titration	Report results
Assay	HPLC	98.0% - 102.0%
Impurities/Degradants	HPLC	Individual impurity \leq 0.2%, Total impurities \leq 1.0%

Potential Moisture-Induced Degradation Pathways

The hydrazinyl group in **2-Hydrazinyl-5-Methylpyridine** is susceptible to oxidation and hydrolysis in the presence of water and oxygen.

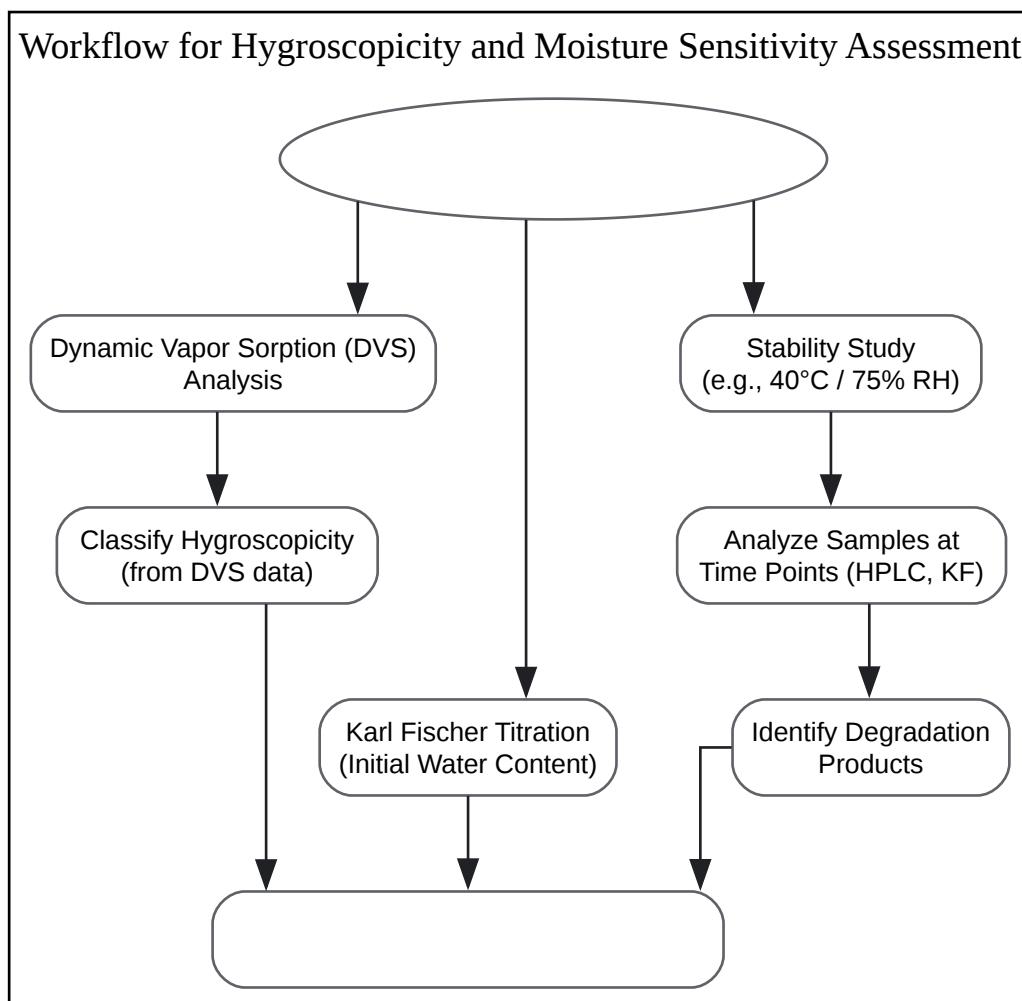
Hypothetical Degradation Pathway:

One potential degradation pathway is the oxidation of the hydrazine moiety, which can be accelerated by the presence of moisture. This could lead to the formation of diazene intermediates, which could further react or decompose. Another possibility is the hydrolysis of the C-N bond, although this is generally less favorable for hydrazinylpyridines compared to other functional groups.

Caption: Hypothetical pathway for moisture-induced degradation.

Experimental Workflow for Hygroscopicity Assessment

A logical workflow is essential for the comprehensive evaluation of the moisture sensitivity of **2-Hydrazinyl-5-Methylpyridine**.



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Caption: General experimental workflow for assessment.

Handling and Storage Recommendations

Given its confirmed hygroscopic and moisture-sensitive nature, the following handling and storage procedures are recommended to maintain the quality and stability of **2-Hydrazinyl-5-Methylpyridine**:

- Storage: The compound should be stored in a tightly sealed container, preferably under an inert atmosphere (e.g., argon or nitrogen).^[1] It is advisable to store it in a freezer at temperatures of -20°C or lower to minimize both moisture uptake and thermal degradation.
^[1]

- Handling: When handling the material, it should be done in a controlled environment with low humidity, such as a glove box or a dry room. Exposure to the open atmosphere should be minimized.
- Packaging: Use of containers with high moisture barrier properties is essential. For long-term storage, packaging in amber glass vials with tight-fitting caps and a secondary seal (e.g., Parafilm) is recommended.

Conclusion

2-Hydrazinyl-5-Methylpyridine is a hygroscopic and moisture-sensitive compound. While specific quantitative data on its interaction with water is not readily available, this guide outlines the necessary experimental approaches to fully characterize these properties. Understanding and controlling the moisture content is paramount for ensuring the reliability of experimental results and the stability of formulations containing this molecule. Adherence to strict handling and storage protocols is essential to preserve the integrity of **2-Hydrazinyl-5-Methylpyridine** for its intended applications in research and development.

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References

- 1. 2-HYDRAZINO-5-METHYLPYRIDINE | 4931-01-5 [amp.chemicalbook.com]
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